

Physicochemical Properties of 1H-Pyrrole-2-carbohydrazide: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1h-Pyrrole-2-carbohydrazide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and biological significance of **1H-Pyrrole-2-carbohydrazide**. This compound serves as a crucial building block in medicinal chemistry for the development of novel therapeutic agents.

Core Physicochemical Data

The fundamental physicochemical properties of **1H-Pyrrole-2-carbohydrazide** are summarized below, providing essential data for experimental design and computational modeling.

Property	Value	Source
Molecular Formula	C ₅ H ₇ N ₃ O	[1][2][3][4][5]
Molecular Weight	125.13 g/mol	[1][2][6]
Melting Point	232 °C	[2][4]
236 - 238 °C	[6]	
Physical Form	Solid	[6]
logP (computed)	-0.1	[1]
pKa	Referenced, specific value not cited	[2]
InChI Key	FQIAWPZQJCAPSW-UHFFFAOYSA-N	[1][3][6]
SMILES	C1=CNC(=C1)C(=O)NN	[1][3]

Experimental Protocols

Detailed methodologies for the synthesis of **1H-Pyrrole-2-carbohydrazide** are crucial for its application in research and development. The following protocols have been reported in the literature.

Synthesis from Ethyl 1H-pyrrol-2-carboxylate

A straightforward and high-yield synthesis involves the reaction of ethyl 1H-pyrrol-2-carboxylate with hydrazine hydrate.[7]

Procedure:

- To a 25 mL round-bottomed flask equipped with a magnetic stirrer, add 0.5 mL of hydrazine hydrate (80% in water) and 0.1392 g (1 mmol) of ethyl 1H-pyrrol-2-carboxylate.[7]
- Heat the mixture to 70°C for 45 minutes.[7]
- Cool the mixture to room temperature, allowing a suspension to form.[7]

- Filter the resulting solid, wash with diethyl ether (Et₂O), and recrystallize from absolute ethyl alcohol to obtain **1H-Pyrrole-2-carbohydrazide**.^[7]

A yield of 90% has been reported for this method.^[7]

Synthesis from 2,2,2-trichloro-1-(1H-pyrrol-2-yl)ethanone

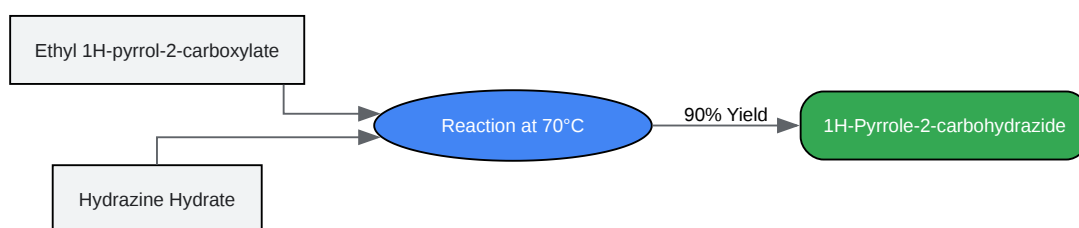
An alternative synthesis route utilizes 2,2,2-trichloro-1-(1H-pyrrol-2-yl)ethanone and an excess of hydrazine hydrate.^[8]

Procedure:

- Combine 0.1 mol of 2,2,2-trichloro-1-(1H-pyrrol-2-yl)ethanone with 15 mol of 99% hydrazine hydrate.^[8]
- Stir and reflux the reaction mixture for 6 hours.^[8]
- After cooling to room temperature, pour the mixture into ice-cold water.^[8]
- The resulting solid product is collected by filtration and washed with water.^[8]

Visualizing Synthesis and Biological Applications

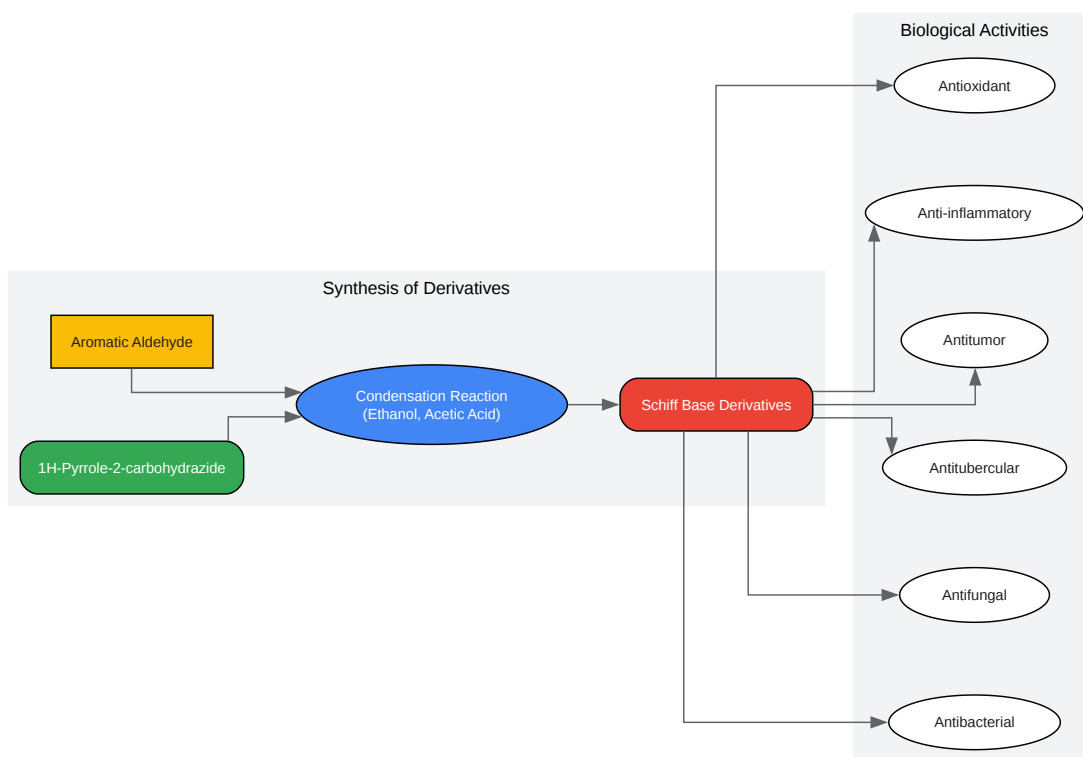
The following diagrams illustrate the synthesis workflow and the role of **1H-Pyrrole-2-carbohydrazide** as a precursor to biologically active compounds.



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Synthesis of **1H-Pyrrole-2-carbohydrazide**.

1H-Pyrrole-2-carbohydrazide is a key intermediate in the synthesis of various derivatives, notably Schiff bases, which have shown a wide range of biological activities.



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From Precursor to Bioactive Derivatives.

The pyrrole nucleus and its derivatives are known to possess a wide spectrum of biological activities, including antibacterial, antifungal, antitumor, analgesic, antitubercular, anti-inflammatory, and antiallergic properties.[7] Derivatives of **1H-Pyrrole-2-carbohydrazide**, such as Schiff bases, have been synthesized and screened for various pharmacological activities, including antibacterial, antifungal, and anthelmintic actions.[8][9] Furthermore, novel pyrrole derivatives have demonstrated antioxidant activity against neurotoxicity.[10] The hydrazone moiety is also a recognized pharmacophore with diverse biological properties, and its incorporation into the pyrrole structure is a key strategy in drug design.[11]

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